

Personal protective equipment for handling Uty HY Peptide (246-254) (TFA)

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Compound of Interest

Compound Name: Uty HY Peptide (246-254) (TFA)

Cat. No.: B8201758

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Essential Safety and Handling Guide for Uty HY Peptide (246-254) (TFA)

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Uty HY Peptide (246-254) (TFA)**. The procedures outlined below are designed to ensure a safe laboratory environment and proper management of this chemical compound.

Chemical Identifier:

- Product Name: **Uty HY Peptide (246-254) (TFA)**
- Sequence: H-Trp-Met-His-His-Asn-Met-Asp-Leu-Ile-OH[1]
- Molecular Formula: $C_{53}H_{77}N_{15}O_{13}S_2$ [1]
- Molecular Weight: 1196.4 g/mol [1]
- CAS Number: 76-05-1 (for Trifluoroacetic acid)

Uty HY Peptide (246-254) is a synthetic peptide derived from the ubiquitously transcribed tetratricopeptide repeat gene on the Y chromosome (UTY) protein.[2][3] It is typically supplied as a trifluoroacetate (TFA) salt, which results from the purification process using high-performance liquid chromatography (HPLC).[1][4] While the peptide itself has not been fully

characterized for its hazards, the primary safety concerns are associated with the TFA counter-ion.

Hazard Identification and Safety Precautions

Trifluoroacetic acid (TFA) is a strong, corrosive acid that poses significant health risks upon exposure.^{[5][6]} It can cause severe skin burns, eye damage, and is harmful if inhaled.^{[5][7][8]}

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Uty HY Peptide (246-254) (TFA)**, particularly when in its lyophilized powder form or when preparing solutions. All handling should be conducted within a certified chemical fume hood.^{[5][7]}

PPE Category	Item	Specifications and Requirements
Eye and Face Protection	Safety Goggles	Required to protect against dust particles and splashes. Must be tight-sealing and conform to ANSI Z87.1 standards.[9]
Face Shield	Recommended in addition to safety goggles, especially when handling larger quantities or when there is a significant splash hazard.[9]	
Hand Protection	Chemical-resistant Gloves	Nitrile gloves are the minimum requirement for incidental contact.[5][9] For handling larger volumes or for prolonged contact, heavy-duty gloves such as butyl rubber or Viton are recommended.[5] Double gloving is advised.[9][10]
Body Protection	Laboratory Coat	A standard lab coat is required to protect skin and clothing.[7][9]
Respiratory Protection	Respirator/Dust Mask	Recommended when weighing and handling the lyophilized peptide to prevent inhalation of dust particles.[9] If used outside a fume hood, a full-face respirator may be necessary.[5]

Operational Plan: Step-by-Step Handling Procedures

- Preparation and Engineering Controls:
 - Ensure a certified chemical fume hood is used for all manipulations of the peptide.[\[5\]](#)[\[7\]](#)
 - Verify that an eyewash station and safety shower are readily accessible.[\[7\]](#)
 - Before handling, allow the vial of lyophilized peptide to warm to room temperature in a desiccator to prevent condensation.[\[11\]](#)
- Weighing and Reconstitution:
 - Wear all required PPE, including respiratory protection.[\[9\]](#)
 - Carefully weigh the desired amount of the lyophilized powder in the fume hood. Avoid creating dust.[\[9\]](#)
 - To reconstitute, refer to the manufacturer's Certificate of Analysis for the appropriate solvent.[\[9\]](#) For peptides with residues prone to oxidation (like Trp and Met in this peptide), use oxygen-free buffers.[\[9\]](#) Sonication can aid dissolution, but avoid excessive heat.[\[9\]](#)
- Storage:
 - Lyophilized Peptide: For long-term storage, keep at -20°C or colder in a tightly sealed container away from light.[\[9\]](#)[\[11\]](#)[\[12\]](#)
 - Peptide in Solution: It is not recommended to store peptides in solution for extended periods.[\[9\]](#) If necessary, prepare single-use aliquots and store them frozen at -20°C or -80°C to minimize freeze-thaw cycles.[\[9\]](#)

Emergency Procedures

Incident	Immediate Action
Skin Contact	Immediately move to a safety shower or other water source and rinse the affected area for at least 15 minutes. Remove contaminated clothing while flushing. Seek medical attention. [5][13]
Eye Contact	Immediately flush the eyes with water at an eyewash station for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[5][13]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[8][13]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[8][13]
Spill	For minor spills (<500 mL), alert personnel, ensure the area is well-ventilated, and absorb the spill with an inert material like vermiculite or sand.[5][7][13] For major spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.[5][13]

Disposal Plan

All waste containing **Uty HY Peptide (246-254) (TFA)** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Unused peptide powder and contaminated materials (e.g., weighing paper, pipette tips) should be collected in a designated, sealed, and clearly labeled hazardous waste container. [14]
Liquid Waste	Solutions containing the peptide must be collected in a dedicated, leak-proof, and chemically compatible hazardous waste container (e.g., high-density polyethylene). [14] Never pour down the drain. [5] [7]
Sharps	Contaminated needles, syringes, or other sharps must be disposed of in a designated, puncture-resistant sharps container. [14]

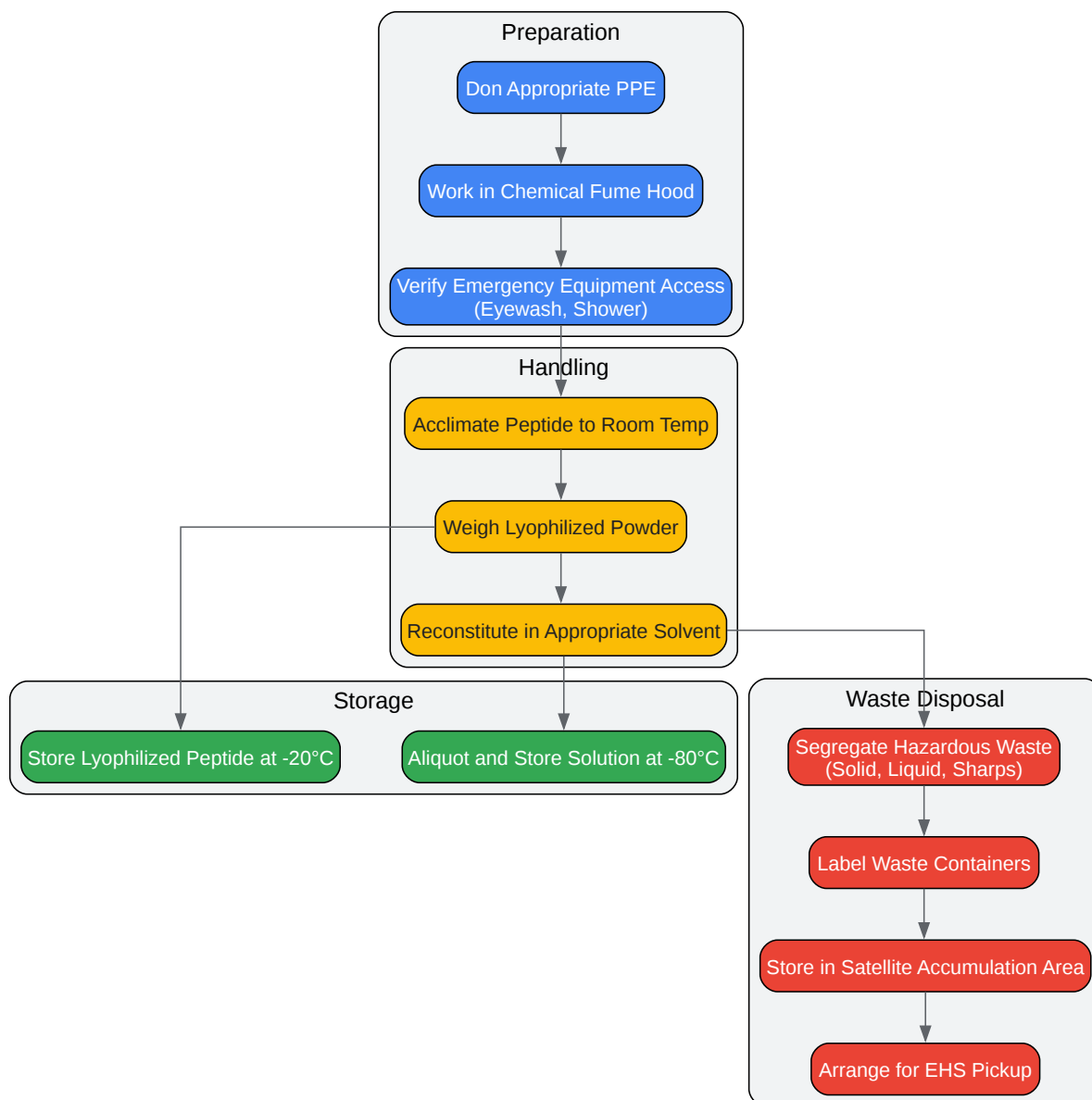
Waste Container Labeling and Storage:

- All waste containers must be labeled "Hazardous Waste" and include the full chemical name.
[\[7\]](#)[\[14\]](#)
- Store waste containers in a designated, cool, dry, and well-ventilated satellite accumulation area, away from incompatible materials such as bases and oxidizers.[\[5\]](#)[\[7\]](#)
- Keep containers securely closed when not in use.[\[7\]](#)
- Arrange for waste pickup through your institution's EHS department.[\[14\]](#)

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **Uty HY Peptide (246-254) (TFA)** in a laboratory setting.

Safe Handling Workflow for Uty HY Peptide (246-254) (TFA)

[Click to download full resolution via product page](#)Caption: Workflow for handling **Uty HY Peptide (246-254) (TFA)**.

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